

# chemical structure and formula of potassium naphthalen-1-yl sulfate

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## Compound of Interest

Compound Name: Potassium naphthalen-1-yl sulfate

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## An In-depth Technical Guide to Potassium Naphthalen-1-yl Sulfate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, formula, and properties of **potassium naphthalen-1-yl sulfate**. It includes a summary of its key quantitative data, a plausible experimental protocol for its synthesis based on related compounds, and a recommended analytical methodology.

## Chemical Identity and Properties

**Potassium naphthalen-1-yl sulfate**, also known by synonyms such as ALPHA-NAPHTHYL SULFATE, POTASSIUM SALT and 1-Naphthol-o-sulfate potassium, is the potassium salt of 1-naphthyl sulfate. Its chemical formula is C<sub>10</sub>H<sub>7</sub>KO<sub>4</sub>S.

A summary of the key physicochemical properties of **potassium naphthalen-1-yl sulfate** is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C10H7KO4S	[1]
Molecular Weight	262.32 g/mol	[1]
CAS Number	6295-74-5	[1]
Appearance	White to Off-White Solid	[1]
Melting Point	182 °C	[1]
Solubility	Slightly soluble in DMSO and Methanol	[1]
Stability	Hygroscopic	[1]

## Chemical Structure

The chemical structure of **potassium naphthalen-1-yl sulfate** consists of a naphthalene ring substituted with a sulfate group at the 1-position, with potassium as the counter-ion.

Caption: Chemical structure of **potassium naphthalen-1-yl sulfate**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **potassium naphthalen-1-yl sulfate** are not readily available in the published literature. However, based on established chemical principles and methods reported for analogous compounds, the following protocols are proposed.

The synthesis of **potassium naphthalen-1-yl sulfate** can be logically approached via the sulfation of 1-naphthol, followed by neutralization with a potassium base. A similar procedure has been described for the synthesis of the sodium salt.[2]

Objective: To synthesize **potassium naphthalen-1-yl sulfate** from 1-naphthol.

Materials:

- 1-Naphthol

- Sulfur trioxide pyridine complex ( $\text{SO}_3\cdot\text{Py}$ )
- Pyridine (anhydrous)
- Potassium bicarbonate ( $\text{KHCO}_3$ ) or Potassium hydroxide ( $\text{KOH}$ )
- Anhydrous diethyl ether
- Deionized water
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Büchner funnel and filter paper
- Rotary evaporator

#### Procedure:

- In a clean, dry round-bottom flask, dissolve 1-naphthol in anhydrous pyridine.
- With continuous stirring, slowly add the sulfur trioxide pyridine complex to the solution at room temperature.
- Heat the reaction mixture to  $90^\circ\text{C}$  and maintain this temperature for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).<sup>[2]</sup>
- After the reaction is complete, cool the mixture to room temperature.
- Slowly add a saturated aqueous solution of potassium bicarbonate (or a dilute solution of potassium hydroxide) to the reaction mixture until the pH is neutral. This will form the potassium salt of the naphthyl sulfate.

- The crude product can be precipitated by the addition of a non-polar solvent such as diethyl ether.
- Collect the precipitate by vacuum filtration using a Büchner funnel.
- Wash the solid product with diethyl ether to remove any unreacted starting material and pyridine.
- The crude **potassium naphthalen-1-yl sulfate** can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water).
- Dry the purified product under vacuum.

For the analysis of **potassium naphthalen-1-yl sulfate**, a high-performance liquid chromatography-mass spectrometry (HPLC-MS) method is recommended, based on a similar methodology developed for the analysis of naphthyl sulfate isomers in biological samples.<sup>[2]</sup>

Objective: To identify and quantify **potassium naphthalen-1-yl sulfate**.

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) with a C18 reverse-phase column.
- Mass Spectrometer (MS) with an electrospray ionization (ESI) source.

Materials:

- **Potassium naphthalen-1-yl sulfate** standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (or other suitable mobile phase modifier)

Procedure:

- Standard Preparation: Prepare a stock solution of accurately weighed **potassium naphthalen-1-yl sulfate** in a suitable solvent (e.g., methanol or water). Prepare a series of calibration standards by serial dilution of the stock solution.
- Sample Preparation: Dissolve the sample containing **potassium naphthalen-1-yl sulfate** in the mobile phase or a compatible solvent.
- HPLC-MS Analysis:
  - Set up the HPLC system with a C18 column and a mobile phase gradient appropriate for the separation of aromatic compounds (e.g., a gradient of water with 0.1% formic acid and acetonitrile).
  - Set the mass spectrometer to operate in negative ion mode to detect the naphthalen-1-yl sulfate anion ( $C_{10}H_7O_4S^-$ ).
  - Perform a full scan to determine the mass-to-charge ratio ( $m/z$ ) of the parent ion.
  - For quantitative analysis, use selected ion monitoring (SIM) or multiple reaction monitoring (MRM) for enhanced sensitivity and specificity.
- Data Analysis:
  - Identify the peak corresponding to naphthalen-1-yl sulfate based on its retention time and  $m/z$ , by comparison with the standard.
  - Construct a calibration curve by plotting the peak area of the standards against their concentration.
  - Determine the concentration of **potassium naphthalen-1-yl sulfate** in the sample by interpolating its peak area on the calibration curve.

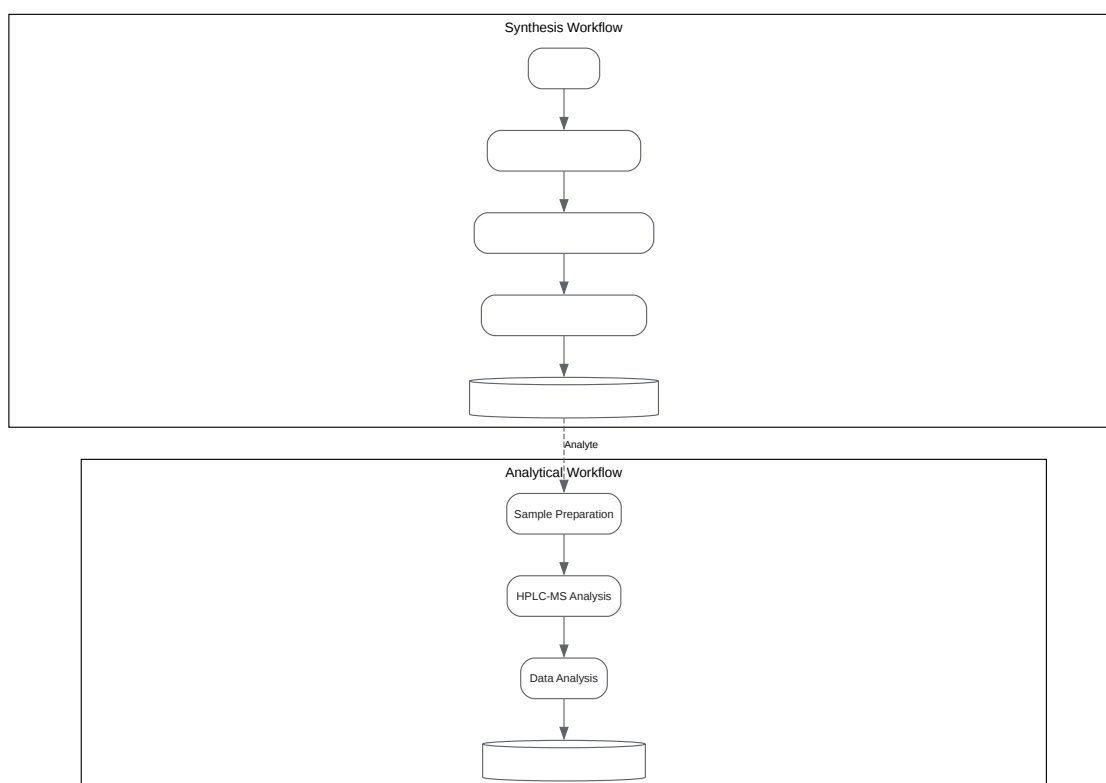
For the specific analysis of potassium and sulfate content, classical analytical methods can be employed:

- Potassium Content: Can be determined by flame photometry or atomic absorption spectroscopy (AAS).

- Sulfate Content: Can be determined gravimetrically by precipitation as barium sulfate upon the addition of barium chloride solution.[3]

## Logical Workflow for Synthesis and Analysis

The following diagram illustrates the logical workflow from synthesis to analysis of **potassium naphthalen-1-yl sulfate**.



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Caption: Workflow for the synthesis and analysis of **potassium naphthalen-1-yl sulfate**.

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## References

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